

1,1,5,5-Tetramethyl-3,3-diphenyltrisiloxane molecular weight

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Compound of Interest

Compound Name: 1,1,5,5-Tetramethyl-3,3-diphenyltrisiloxane

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An In-Depth Technical Guide to 1,1,5,5-Tetramethyl-3,3-diphenyltrisiloxane

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, characterization, and applications of **1,1,5,5-tetramethyl-3,3-diphenyltrisiloxane**, a versatile organosilicon compound. The information is tailored for researchers, scientists, and professionals in drug development and materials science who may utilize this compound in advanced formulations and high-performance materials.

Physicochemical Properties

1,1,5,5-Tetramethyl-3,3-diphenyltrisiloxane is a thermally stable and chemically resistant siloxane fluid. Its unique structure, featuring a flexible trisiloxane backbone with both methyl and phenyl functional groups, imparts a valuable combination of properties. These include hydrophobicity, high refractive index, and excellent compatibility with a wide range of polymers. [\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The key quantitative properties of **1,1,5,5-tetramethyl-3,3-diphenyltrisiloxane** are summarized in the table below for easy reference.

Property	Value
Molecular Weight	332.62 g/mol [1][2][3]
Molecular Formula	C ₁₆ H ₂₄ O ₂ Si ₃ [1][3]
CAS Number	17875-55-7[2][3]
Density	1.00 g/mL[1]
Boiling Point	83 °C at 4 mmHg[1]
Refractive Index	n _{20/D} 1.45[1]
Purity	≥ 97-98% (GC)[1][3]
Appearance	Colorless clear liquid[1]

Synthesis and Characterization

While specific industrial synthesis protocols are proprietary, a representative laboratory-scale synthesis can be proposed based on the known chemistry of siloxanes. A common method involves the co-hydrolysis of dichlorodiphenylsilane and chlorodimethylsilane.

Representative Synthesis Protocol

Objective: To synthesize **1,1,5,5-tetramethyl-3,3-diphenyltrisiloxane** via a controlled co-hydrolysis reaction.

Materials:

- Dichlorodiphenylsilane (Ph₂SiCl₂)
- Chlorodimethylsilane ((CH₃)₂HSiCl)
- Deionized water
- Toluene (or other suitable organic solvent)
- Sodium bicarbonate (NaHCO₃) solution (5% w/v)

- Anhydrous magnesium sulfate (MgSO_4)
- Inert gas (Nitrogen or Argon)

Procedure:

- Set up a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser under an inert atmosphere.
- Charge the flask with a calculated amount of dichlorodiphenylsilane dissolved in toluene.
- In the dropping funnel, place a stoichiometric excess of chlorodimethylsilane.
- Cool the reaction flask to 0-5 °C using an ice bath.
- Slowly add the chlorodimethylsilane to the stirred solution in the flask.
- In a separate dropping funnel, add a stoichiometric amount of deionized water. Add the water dropwise to the reaction mixture while maintaining the temperature below 10 °C to control the exothermic hydrolysis reaction.
- After the addition is complete, allow the mixture to slowly warm to room temperature and stir for an additional 2-4 hours.
- Transfer the reaction mixture to a separatory funnel and wash it sequentially with deionized water and then with the 5% sodium bicarbonate solution to neutralize any remaining HCl.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by fractional vacuum distillation to yield pure **1,1,5,5-tetramethyl-3,3-diphenyltrisiloxane**.

Characterization Methods

The identity and purity of the synthesized product would be confirmed using standard analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the compound and confirm its molecular weight by analyzing the fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{29}Si NMR spectroscopy to confirm the molecular structure by identifying the chemical environments of the hydrogen, carbon, and silicon atoms.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify characteristic functional group vibrations, such as the Si-O-Si backbone ($\sim 1000\text{-}1100\text{ cm}^{-1}$) and Si-CH₃ bonds.

Visualized Workflows and Structures

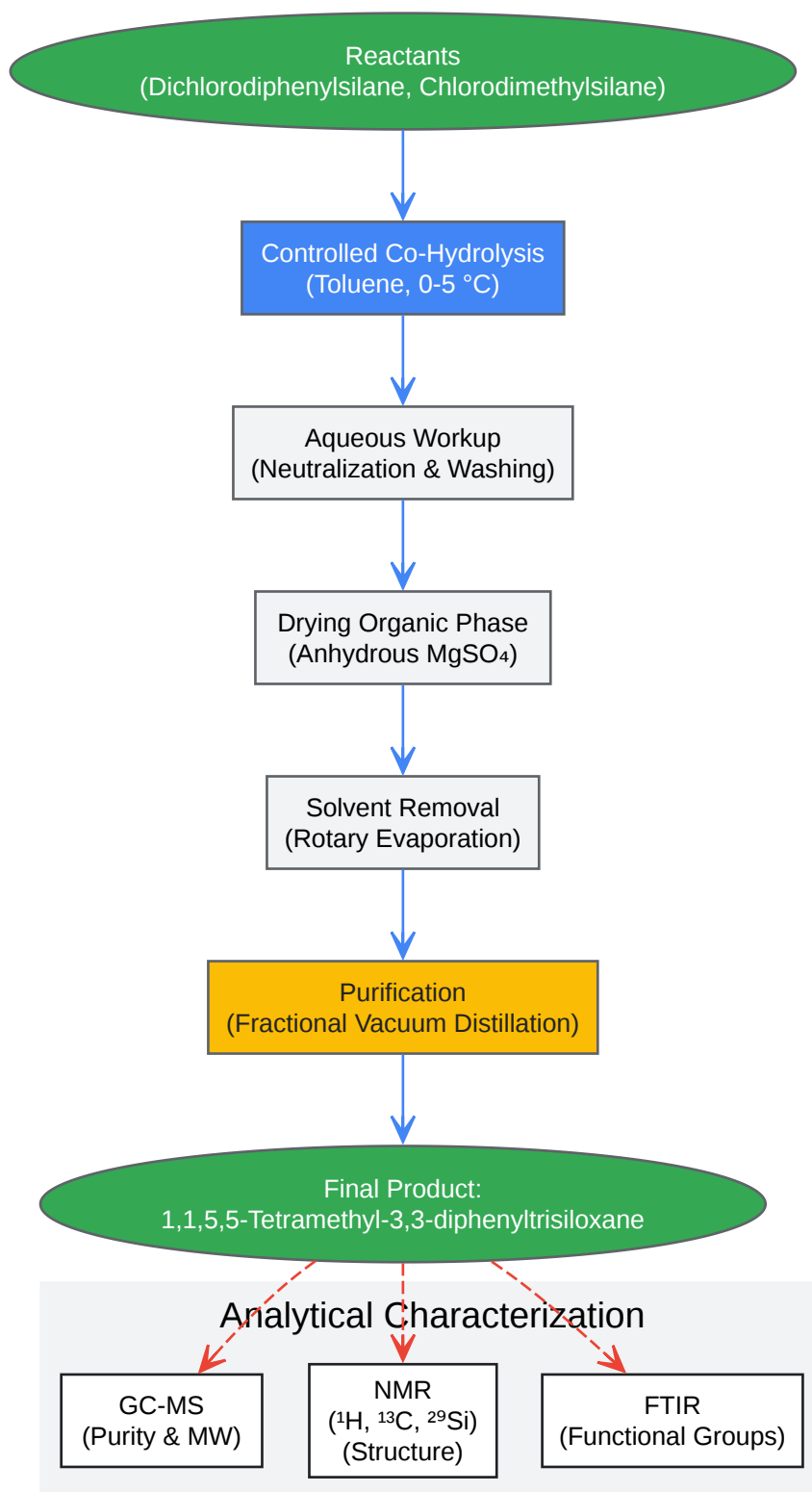
Molecular Structure Diagram

The diagram below illustrates the chemical structure of **1,1,5,5-tetramethyl-3,3-diphenyltrisiloxane**, highlighting the central silicon atom bonded to two phenyl groups and the terminal silicon atoms each bonded to two methyl groups.

Caption: Molecular structure of **1,1,5,5-tetramethyl-3,3-diphenyltrisiloxane**.

Synthesis and Characterization Workflow

The following diagram outlines the logical workflow for the synthesis and subsequent analytical characterization of the target compound.



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Caption: Workflow for the synthesis and characterization of the siloxane.

Applications in Research and Development

While not a therapeutic agent itself, **1,1,5,5-tetramethyl-3,3-diphenyltrisiloxane** is relevant to the drug development and medical fields through its use in advanced materials and formulations.

- **Medical Devices:** Due to its biocompatibility, chemical inertness, and stability, it can be used as a crosslinking agent or an additive in the manufacturing of specialty silicone rubbers for medical-grade tubing, seals, and components of medical devices.[4]
- **Topical Formulations:** In cosmetics and dermatology, its emollient properties provide a smooth, non-greasy feel, making it a valuable excipient in creams, lotions, and other topical delivery systems.[2]
- **High-Performance Materials:** It serves as a key intermediate and crosslinking agent for producing phenyl silicone polymers.[3][4][5] These polymers are used in applications requiring high thermal stability and optical clarity, such as encapsulants for sensitive electronic components, including those in medical electronics.[4]

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